JH-X-119-01 hydrochloride solubility problems and solutions

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Compound of Interest

Compound Name: *JH-X-119-01 hydrochloride*

Cat. No.: *B15602853*

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Technical Support Center: JH-X-119-01 Hydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **JH-X-119-01 hydrochloride**. The information is designed to address common challenges, particularly those related to solubility, to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **JH-X-119-01 hydrochloride** and what is its mechanism of action?

A1: **JH-X-119-01 hydrochloride** is a potent and selective covalent inhibitor of Interleukin-1 Receptor-Associated Kinase 1 (IRAK1).[1][2] It functions by irreversibly binding to cysteine 302 of IRAK1.[3][4] IRAK1 is a critical kinase in the Toll-like receptor (TLR) and IL-1 receptor (IL-1R) signaling pathways, which are initiated by the adaptor protein MYD88.[4][5] By inhibiting IRAK1, JH-X-119-01 blocks downstream signaling cascades, including the activation of NF-κB, which in turn reduces the expression of pro-inflammatory cytokines like IL-6 and TNFα.[1][6]

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Q2: I am observing precipitation when preparing my stock solution of **JH-X-119-01 hydrochloride** in DMSO. What should I do?

A2: Precipitation in DMSO can occur, especially if the DMSO is not fresh or has absorbed moisture. It is highly recommended to use newly opened, anhydrous DMSO.[1] If precipitation persists, gentle heating and/or sonication can be used to aid dissolution.[1] Ensure the solution is clear before use.

Q3: Can I store my stock solution of **JH-X-119-01 hydrochloride**? If so, under what conditions?

A3: Yes, stock solutions can be stored. For long-term storage, it is recommended to store aliquots at -80°C for up to 6 months. For shorter-term storage, -20°C for up to 1 month is acceptable.[1][6] Always store in a sealed container to prevent moisture absorption.

Q4: What are the known off-target effects of JH-X-119-01?

A4: JH-X-119-01 is a highly selective inhibitor for IRAK1. However, some off-target inhibition has been observed for YSK4 and MEK3.[2][4]

Troubleshooting Guide: Solubility Issues

This guide provides solutions to common solubility problems encountered with **JH-X-119-01 hydrochloride** for both in vitro and in vivo experiments.

In Vitro Solubility

Problem: Difficulty dissolving **JH-X-119-01 hydrochloride** in DMSO for cell-based assays.

Solution:

- Use High-Quality DMSO: Ensure you are using fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can significantly impact solubility.[1]
- Mechanical Assistance: Employ sonication to aid dissolution.[1][6]
- Concentration Check: While solubility in DMSO is reported to be as high as 100 mg/mL, it is advisable to prepare stock solutions at a concentration that is readily achievable, such as 10

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mM.[1][6]

In Vivo Solubility

Problem: The compound precipitates when preparing a formulation for animal studies.

Solution:

- Co-Solvent Systems: **JH-X-119-01 hydrochloride** has limited solubility in aqueous solutions. The use of co-solvent systems is necessary for in vivo administration.
- Step-wise Dissolution: When preparing co-solvent formulations, add each solvent sequentially and ensure the solution is clear before adding the next component.[7]
- Recommended Formulations: Two commonly used formulations are provided in the tables below. Note that one results in a clear solution while the other forms a suspension and requires sonication.[1][6]

Data Presentation: Solubility Summary

The following tables summarize the solubility of **JH-X-119-01 hydrochloride** in various solvents and formulations.

Solvent	Concentration	Notes
DMSO	100 mg/mL	Requires sonication; use fresh DMSO.[1][6]
DMSO	90 mg/mL	Use fresh DMSO.[8]
DMSO	50 mg/mL	-
DMSO	12 mg/mL	Sonication is recommended.[7]
Water	Insoluble	-
Ethanol	Insoluble	-

Experimental Protocols

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Protocol 1: Preparation of a Clear Solution for In Vivo Administration

This protocol yields a clear solution with a solubility of at least 2.5 mg/mL.[1][6]

Materials:

- **JH-X-119-01 hydrochloride**
- DMSO
- PEG300
- Tween-80
- Saline

Procedure:

- Prepare a stock solution of **JH-X-119-01 hydrochloride** in DMSO.
- In a sterile tube, add the components in the following order, ensuring the solution is clear after each addition:
  - 10% DMSO (from stock solution)
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline
- Vortex the final mixture thoroughly.

Protocol 2: Preparation of a Suspended Solution for In Vivo Administration

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This protocol yields a suspended solution with a solubility of 2.5 mg/mL and requires sonication.[1][6]

Materials:

- **JH-X-119-01 hydrochloride**
- DMSO
- Corn Oil

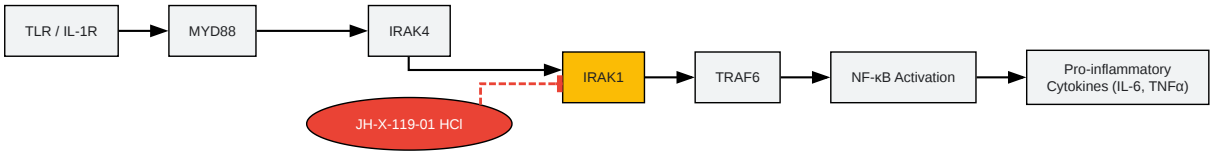
Procedure:

- Prepare a stock solution of **JH-X-119-01 hydrochloride** in DMSO.
- Add 10% of the final volume from the DMSO stock solution to 90% corn oil.
- Use sonication to create a uniform suspension.

Visualizations

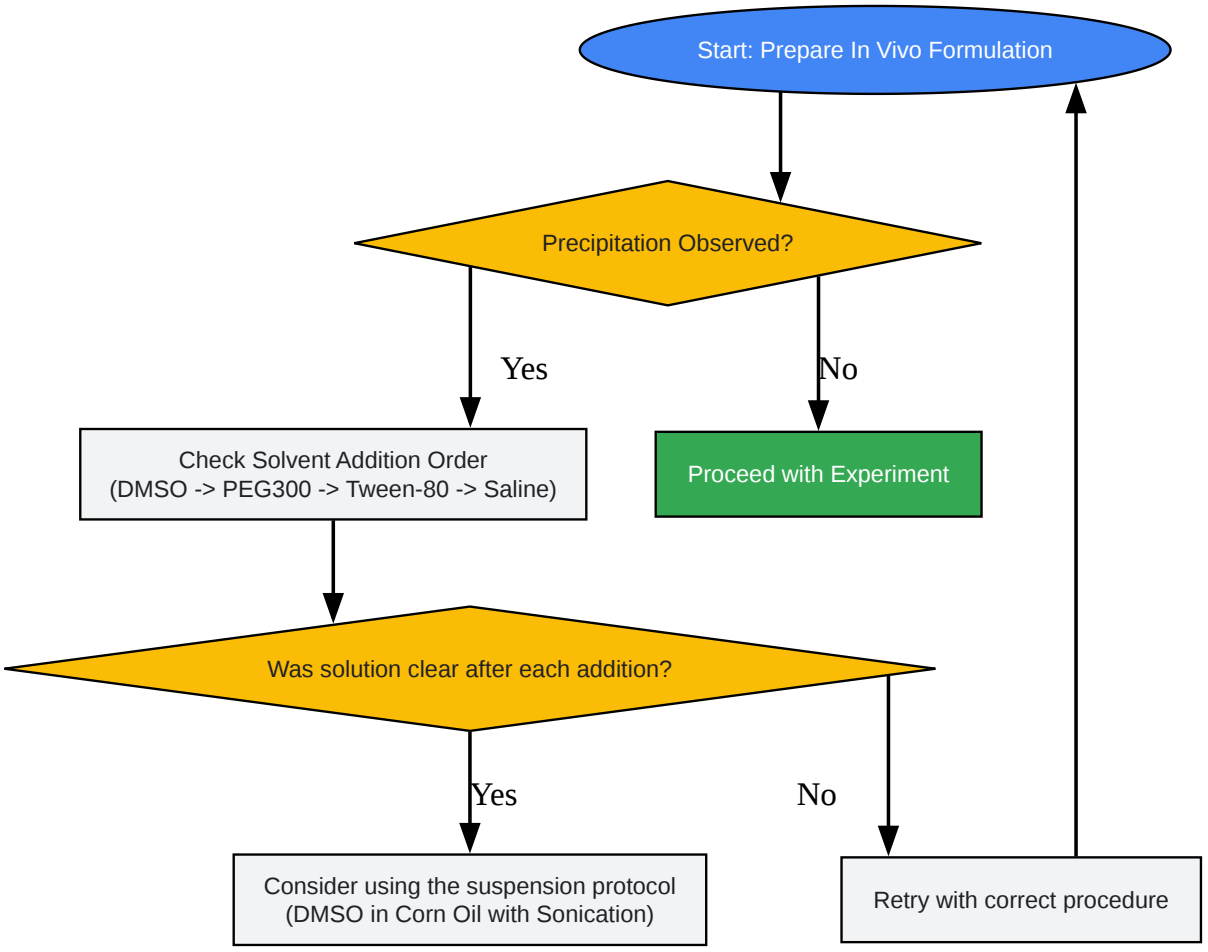
Signaling Pathway of **JH-X-119-01 Hydrochloride** Inhibition

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